

Introduction: The Imperative of Unambiguous Structural Validation in Pharmaceutical Chemistry

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Compound of Interest

Compound Name: 2-Chloro-5-fluoro-4-isopropyl-pyrimidine

CAS No.: 1463484-25-4

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In the landscape of modern drug discovery and development, pyrimidine derivatives are a cornerstone, forming the structural basis for a vast array of therapeutic agents.^{[1][2]} The subject of this guide, **2-Chloro-5-fluoro-4-isopropyl-pyrimidine**, is a strategically functionalized heterocyclic compound poised as a versatile intermediate for the synthesis of active pharmaceutical ingredients (APIs).^[2] Its specific arrangement of chloro, fluoro, and isopropyl groups on the pyrimidine core offers multiple avenues for synthetic modification, making it a valuable building block for exploring structure-activity relationships (SAR).

However, the synthetic route to such a polysubstituted heterocycle can potentially yield various isomers. For researchers, scientists, and drug development professionals, the absolute, unambiguous confirmation of the molecular structure is not merely an academic exercise; it is a critical prerequisite for advancing a compound through the development pipeline. An incorrect structural assignment can lead to the misinterpretation of biological data, wasted resources, and significant delays.

This guide provides an in-depth analysis of single-crystal X-ray crystallography as the definitive method for the structural validation of **2-Chloro-5-fluoro-4-isopropyl-pyrimidine**. It further presents a comparative analysis with alternative and complementary spectroscopic and computational techniques, offering field-proven insights into building a comprehensive and self-validating structural dossier.

Part 1: The Gold Standard: Single-Crystal X-ray Crystallography (SCXRD)

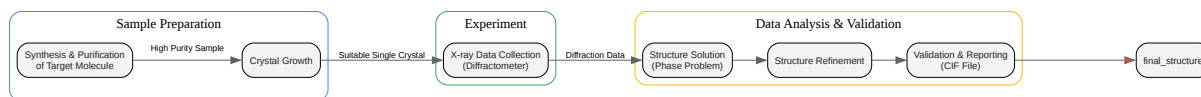
For determining the three-dimensional structure of small molecules at the atomic level, single-crystal X-ray diffraction (SCXRD) remains the "gold standard".^[3] It is the only common laboratory technique that provides a direct, high-resolution visualization of the atomic arrangement in the solid state. This method is unparalleled in its ability to definitively determine bond lengths, bond angles, torsional angles, and the absolute configuration of chiral centers.^[4] ^[5] For a molecule like **2-Chloro-5-fluoro-4-isopropyl-pyrimidine**, SCXRD provides an irrefutable answer to the precise location of each substituent on the pyrimidine ring.

The Causality Behind the Method: From Crystal to Structure

The entire principle of SCXRD hinges on the ability of a molecule to organize itself into a highly ordered, repeating three-dimensional lattice—a single crystal. When a focused beam of X-rays is directed at this crystal, the electrons of the constituent atoms diffract the X-rays in a predictable manner. This creates a unique diffraction pattern of spots, where the position and intensity of each spot contain precise information about the crystal's internal structure.^[6] By analyzing this pattern, we can reconstruct an electron density map of the molecule and, from that, build an exact 3D model.

Experimental Workflow for Structural Validation

The process of obtaining a crystal structure is a systematic workflow, beginning with the synthesis of the pure compound and culminating in a validated atomic model.



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Caption: The experimental workflow for Single-Crystal X-ray Crystallography (SCXRD).

Detailed Experimental Protocol: A Self-Validating System

The following protocol is designed to ensure the generation of a high-quality, publishable crystal structure for **2-Chloro-5-fluoro-4-isopropyl-pyrimidine**.

1. Crystal Growth: The Foundational Step

- **Rationale:** The quality of the diffraction data is entirely dependent on the quality of the single crystal. The goal is to grow a crystal that is free of significant defects, twinning, and internal strain. For a novel small organic molecule, screening various conditions is essential.
- **Protocol:**
 - Ensure the compound is of high purity (>98%), as impurities can inhibit crystallization.
 - Prepare saturated solutions of the compound in a range of solvents with varying polarities (e.g., hexane, ethyl acetate, acetone, ethanol, acetonitrile).
 - Employ the slow evaporation technique. Loosely cap the vials and leave them in a vibration-free environment for several days to weeks.
 - Alternatively, use vapor diffusion. Place a small vial containing the concentrated solution inside a larger sealed jar containing a poor solvent (an "anti-solvent") in which the compound is less soluble. The slow diffusion of the anti-solvent vapor into the solution reduces the compound's solubility, promoting gradual crystallization.

- Once crystals appear, examine them under a microscope for suitability: they should have well-defined faces and be clear, not cloudy.

2. Data Collection: Capturing the Diffraction Pattern

- Rationale: A modern single-crystal X-ray diffractometer is used to mount the crystal and collect the diffraction data. Using a cryo-stream of nitrogen gas freezes the crystal, which minimizes thermal vibrations of the atoms. This results in less "smearing" of the electron density and produces higher-resolution data, leading to more precise bond lengths and angles.
- Protocol:
 - Select a suitable crystal (typically 0.1 - 0.3 mm in size) and mount it on a goniometer head using cryo-oil.
 - Flash-cool the crystal in a stream of nitrogen gas (typically at 100 K).
 - Center the crystal in the X-ray beam (e.g., Mo K α , $\lambda = 0.71073$ Å, or Cu K α , $\lambda = 1.5418$ Å).
 - Perform an initial set of scans to determine the unit cell parameters and crystal system.
 - Execute a full data collection strategy, which involves rotating the crystal through a series of angles and recording the diffraction images. Modern detectors allow for rapid data collection, often within a few hours.

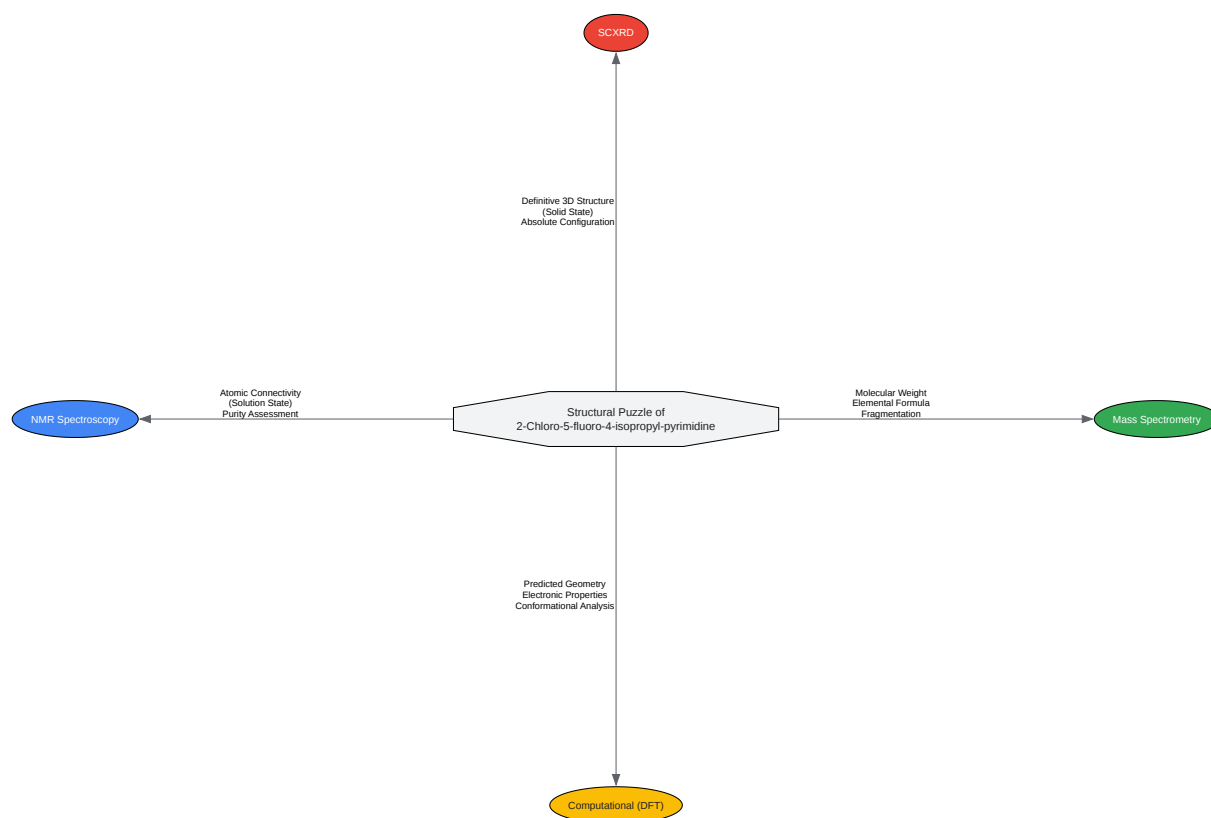
3. Structure Solution, Refinement, and Validation

- Rationale: The collected diffraction data must be processed to determine the atomic positions. The "phase problem" is solved using computational methods to generate an initial electron density map. This initial model is then refined to best fit the experimental data. The final model is validated using statistical metrics.
- Protocol:
 - Data Reduction: Integrate the raw diffraction images to get a list of reflection intensities (h, k, l indices and intensities).

- Structure Solution: Use software (e.g., SHELXT, Olex2) to solve the phase problem and generate an initial structural model. For small molecules, direct methods are typically successful.
- Structure Refinement: Refine the atomic positions, and importantly, their anisotropic displacement parameters (which model atomic vibrations), against the experimental data using a least-squares algorithm (e.g., using SHELXL). Hydrogen atoms are typically located in the difference Fourier map or placed in calculated positions.
- Validation: Assess the quality of the final model. Key indicators include:
 - R1 factor: Agreement between observed and calculated structure factor amplitudes. A value < 5% is excellent for small molecules.
 - wR2 factor: A weighted R-factor based on intensities.
 - Goodness of Fit (GooF): Should be close to 1.0.
 - The final model should be chemically sensible with reasonable bond lengths and angles. The final output is typically a Crystallographic Information File (CIF).

Part 2: A Comparative Guide to Orthogonal Analytical Techniques

While SCXRD provides the definitive solid-state structure, a comprehensive characterization relies on a suite of orthogonal techniques that provide complementary information, particularly regarding the molecule's identity, purity, and behavior in solution.



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Caption: Complementary roles of different analytical techniques in structural elucidation.

Nuclear Magnetic Resonance (NMR) Spectroscopy

NMR is arguably the most powerful tool for determining molecular structure in solution.[7] For **2-Chloro-5-fluoro-4-isopropyl-pyrimidine**, a combination of ^1H , ^{13}C , and ^{19}F NMR experiments would be essential.

- Expertise & Insights: NMR confirms the presence of all expected functional groups (isopropyl, aromatic protons) and their connectivity through spin-spin coupling. For this molecule, ^{19}F NMR is crucial for confirming the fluorine's electronic environment, and heteronuclear correlation experiments (like HMBC and HSQC) would definitively link protons to their attached carbons, confirming the overall scaffold. While NMR provides the connectivity map, it does not directly yield the 3D structure with the precision of SCXRD.[8] [9] Tautomerism or the presence of rotamers can sometimes lead to complex or ambiguous spectra, an issue that solid-state analysis avoids.[10]

Mass Spectrometry (MS)

Mass spectrometry is a fundamental technique for determining the molecular weight of a compound with extremely high accuracy.[11]

- Expertise & Insights: High-resolution mass spectrometry (HRMS) would be used to confirm the elemental composition of **2-Chloro-5-fluoro-4-isopropyl-pyrimidine**. The experimentally determined exact mass should match the theoretical mass to within a few parts per million (ppm), providing strong evidence for the molecular formula. Furthermore, the characteristic isotopic pattern of the chlorine atom ($^{35}\text{Cl}/^{37}\text{Cl}$ ratio of approximately 3:1) would be a key diagnostic feature in the mass spectrum.[12] Tandem MS (MS/MS) experiments could be used to fragment the molecule, and the resulting fragmentation pattern would provide further corroborating evidence for the proposed structure.[13]

Computational Chemistry (Density Functional Theory - DFT)

Computational methods are increasingly used to complement experimental data.[14][15]

- Expertise & Insights: DFT calculations can be used to predict the lowest-energy 3D conformation of the molecule in the gas phase.[16] The geometric parameters of this predicted structure (bond lengths, angles) can then be compared to the experimental values

obtained from SCXRD. A strong correlation between the calculated and experimental structures provides a powerful cross-validation of the result.^[1]^[17] However, it is critical to remember that computational results are a model, not a direct measurement, and must be validated by experimental data.

Comparative Data Summary

The following table provides a clear, objective comparison of the primary structural validation techniques.

Feature	Single-Crystal X-ray Crystallography (SCXRD)	Nuclear Magnetic Resonance (NMR)	Mass Spectrometry (MS)	Computational Modeling (DFT)
Primary Information	Unambiguous 3D atomic coordinates, bond lengths/angles, absolute configuration, crystal packing. [4] [5]	Atomic connectivity, chemical environment, relative stereochemistry, purity. [7] [8]	Molecular weight, elemental formula, fragmentation patterns. [11]	Predicted 3D geometry, electronic properties, relative energies of conformers. [16]
Sample State	Solid (single crystal)	Solution	Solid or Solution	In Silico (no physical sample)
Sample Requirement	High-quality single crystal (0.05 - 0.5 mm)	1-10 mg of pure, soluble material	Micrograms to nanograms	None
Ambiguity	Virtually none for a well-refined structure	Possible due to signal overlap, tautomers, or complex coupling. [10]	Cannot distinguish between isomers (structural or stereo-).	Result is a prediction; accuracy depends on the level of theory and basis set.
Key Advantage	Definitive and direct 3D structural evidence.	Excellent for assessing purity and structure in a biologically relevant (solution) state.	Extremely high sensitivity and accuracy for molecular formula determination.	Provides theoretical insight and can predict structures for non-crystalline materials.
Key Limitation	Requires a suitable single crystal, which	Does not provide precise 3D bond lengths/angles or	Provides no direct information on atomic	Must be validated by experimental

can be difficult to obtain.	absolute configuration.	connectivity or 3D structure.	data; not a direct observation.
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Conclusion: An Integrated Approach to Absolute Confidence

For the definitive structural validation of a novel pharmaceutical intermediate like **2-Chloro-5-fluoro-4-isopropyl-pyrimidine**, single-crystal X-ray crystallography stands alone as the ultimate arbiter. It provides an unambiguous, high-resolution three-dimensional map of the molecule, which is essential for understanding its potential biological interactions and for meeting stringent regulatory standards.

However, a truly robust structural characterization dossier is not built on a single technique. The most trustworthy and scientifically sound approach is an integrated one. NMR spectroscopy confirms the covalent structure and purity of the bulk material in solution. High-resolution mass spectrometry provides orthogonal confirmation of the molecular formula. Finally, the experimentally determined X-ray crystal structure can be cross-validated against theoretical models from computational chemistry. By synthesizing the data from these complementary techniques, researchers can achieve the highest possible level of confidence in their molecular structure, paving the way for successful downstream research and development.

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